

# Sotagliflozin genital mycotic infection incidence and treatment

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Sotagliflozin

CAS No.: 1018899-04-1

Cat. No.: S543610

[Get Quote](#)

## Genital Mycotic Infection Incidence with Sotagliflozin

Population / Study Context	Incidence in Sotagliflozin Group	Incidence in Control Group	Relative Risk (RR) & Notes
Type 1 Diabetes (T1D) [1]	~8% (from meta-analysis)	~2% (from meta-analysis)	RR: 3.49 (95% CI: 2.54-4.79); Significant increased risk [1] [2].
Type 2 Diabetes (T2D) [1]	Reported in clinical trials	Reported in clinical trials	RR: 2.83 (95% CI: 2.04-3.93); Significant increased risk [1].
Real-World SGLT2i Use (Indian Cohort) [3]	25.9% (over ~7.6 months)	Not applicable (observational)	Study of 205 T2D patients on various SGLT2is (incl. sotagliflozin class); highlights high risk in real-world settings [3].

## Key Characteristics and Risk Factors

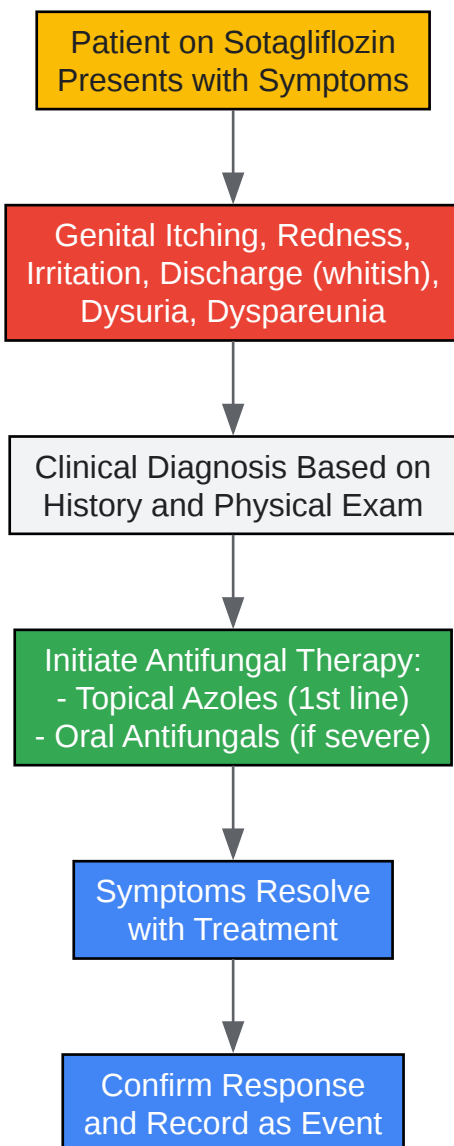
- Pathogen and Pathophysiology:** The most common pathogen is *Candida albicans*. SGLT2 inhibitors induce pharmacological glycosuria, creating a sugar-rich environment in the genital area

that promotes the growth of commensal fungi [3].

- **Timing of Onset:** A substantial proportion of first episodes occur within the first six months of initiating therapy [3].
- **Risk Factors:**
  - History of genital mycotic infections [4] [5] [6].
  - Poor genital hygiene [3].
  - Being uncircumcised in males [3] [6].

## Standard Diagnosis and Treatment Protocol

For consistent experimental outcomes, the following diagnostic and treatment criteria are recommended.



Click to download full resolution via product page

### Diagnosis and Assessment

- **Clinical Diagnosis:** Diagnosis is primarily based on signs (e.g., erythema, discharge) and symptoms (e.g., itching, discomfort) reported by the patient and observed during physical examination [3]. Laboratory confirmation is not always necessary.
- **Confirming an Episode in Trials:** For clinical trial protocols, an event is often confirmed if the patient has symptoms/signs **and** responds positively to antifungal treatment [3].

### Treatment Regimen

- **First-Line Treatment:** The vast majority of infections are mild and respond well to **local antifungal treatments**, such as creams or ointments containing azoles (e.g., clotrimazole, miconazole) [3].
- **Second-Line/Severe Cases:** In more persistent or severe cases, **oral antifungal medications** (e.g., fluconazole) may be used [3].
- **Clinical Trial Finding:** Most infections were mild and resolved with appropriate antifungal therapy, and discontinuation of **sotagliflozin** was not typically required [3].

## Proactive Management for Clinical Trials

- **Patient Education and Precautions:** A study found that patients who were educated about the risk of these infections and took preventative precautions had a **significantly lower incidence** of genital mycotic infections [3]. Proactive counseling on personal hygiene is crucial.
- **Dose Relationship:** In patients with Type 1 Diabetes, the risk of genital mycotic infection was increased with both the 200 mg and 400 mg doses of **sotagliflozin**, with a slightly higher risk observed at the 400 mg dose [1].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. The safety of sotagliflozin in the therapy of diabetes ... [pmc.ncbi.nlm.nih.gov]
2. Frontiers | Safety and efficacy of adjuvant Sotagliflozin therapy in... [frontiersin.org]

3. High Prevalence of Genital Mycotic Infections with Sodium ... [pmc.ncbi.nlm.nih.gov]
4. DailyMed - INPEFA- sotagliflozin tablet [dailymed.nlm.nih.gov]
5. Monograph for Professionals - Drugs.com Sotagliflozin [drugs.com]
6. Sotagliflozin Side Effects: Common, Severe, Long Term [drugs.com]

To cite this document: Smolecule. [Sotagliflozin genital mycotic infection incidence and treatment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b543610#sotagliflozin-genital-mycotic-infection-incidence-and-treatment>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)